# Essential Guide to the Proper Disposal of Vactosertib

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Vactosertib* |
| *CAS No.:* | *1352608-82-2* |
| *Cat. No.:* | *B612291* |

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**Vactosertib** (also known as TEW-7197) is a potent and orally bioavailable inhibitor of the transforming growth factor-beta (TGF-β) receptor type 1 (TGFBR1), also known as activin receptor-like kinase 5 (ALK5).[1][2][3] It is primarily used in cancer research and drug development for its potential antineoplastic activity.[1][2] Given its chemical nature and biological activity, the proper handling and disposal of **Vactosertib** are paramount to ensure the safety of laboratory personnel and to prevent environmental contamination. This guide provides detailed procedures for the safe disposal of **Vactosertib**, tailored for researchers, scientists, and drug development professionals.

## Vactosertib: Key Data

A summary of the key chemical and physical properties of **Vactosertib** is provided in the table below for easy reference.

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| Property | Value |
|---|---|
| Molecular Formula | C22H18FN7 |
| Molecular Weight | 399.42 g/mol [1] |
| CAS Number | 1352608-82-2[1] |
| Appearance | White solid[1] |
| Solubility | DMSO: 60 mg/mL (150.22 mM), Ethanol: 40 mg/mL (100.15 mM)[1] |
| Storage | Powder: -20°C for 3 years[1] |

# Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **Vactosertib** is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[4]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[4]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[4]
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation.[4]

Therefore, strict adherence to safety protocols is mandatory when handling this compound.

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn.
- Eye Protection: Safety glasses or goggles are required to prevent eye contact.[4]
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary to avoid inhalation.[4]

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## Step-by-Step Disposal Procedures

The following procedures are based on general best practices for the disposal of hazardous chemical waste. Always consult and adhere to your institution's specific Environmental Health and Safety (EHS) guidelines and local regulations.

1. Disposal of Empty **Vactosertib** Containers: a. Triple Rinse: Rinse the empty container with a suitable solvent in which **Vactosertib** is soluble, such as ethanol or DMSO.[1] b. Collect Rinsate: The solvent used for rinsing (rinsate) must be collected and disposed of as hazardous chemical waste. Do not pour it down the drain. c. Deface Label: Completely deface or remove the original label on the container to prevent misuse. d. Dispose of Container: Dispose of the rinsed and defaced container as non-hazardous laboratory glass or plastic waste, according to your institution's guidelines.

2. Disposal of Contaminated Labware: a. Sharps: Needles, syringes, and other contaminated sharps should be placed in a designated sharps container. b. Non-Sharps: Contaminated labware such as pipette tips, tubes, and gloves should be collected in a clearly labeled hazardous waste bag or container.

3. Disposal of Unused or Expired **Vactosertib**: a. Original Container: If possible, dispose of the unused or expired **Vactosertib** in its original container. b. Waste Labeling: Ensure the container is clearly labeled with "Hazardous Waste" and the full chemical name ("**Vactosertib**"). c. Segregation: Store the **Vactosertib** waste separately from incompatible chemicals. d. EHS Collection: Arrange for the collection of the hazardous waste by your institution's EHS department.

## Diagrams

To further aid in the understanding of **Vactosertib**'s context and handling, the following diagrams are provided.

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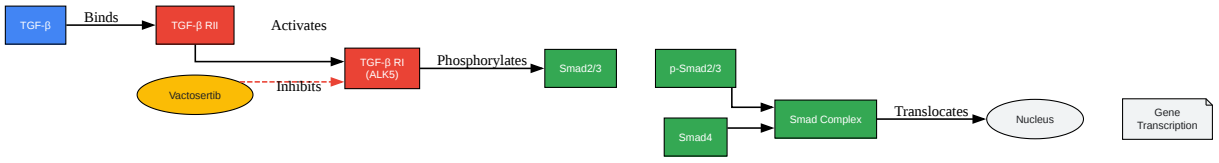


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Caption: TGF-β signaling pathway and the inhibitory action of **Vactosertib**.

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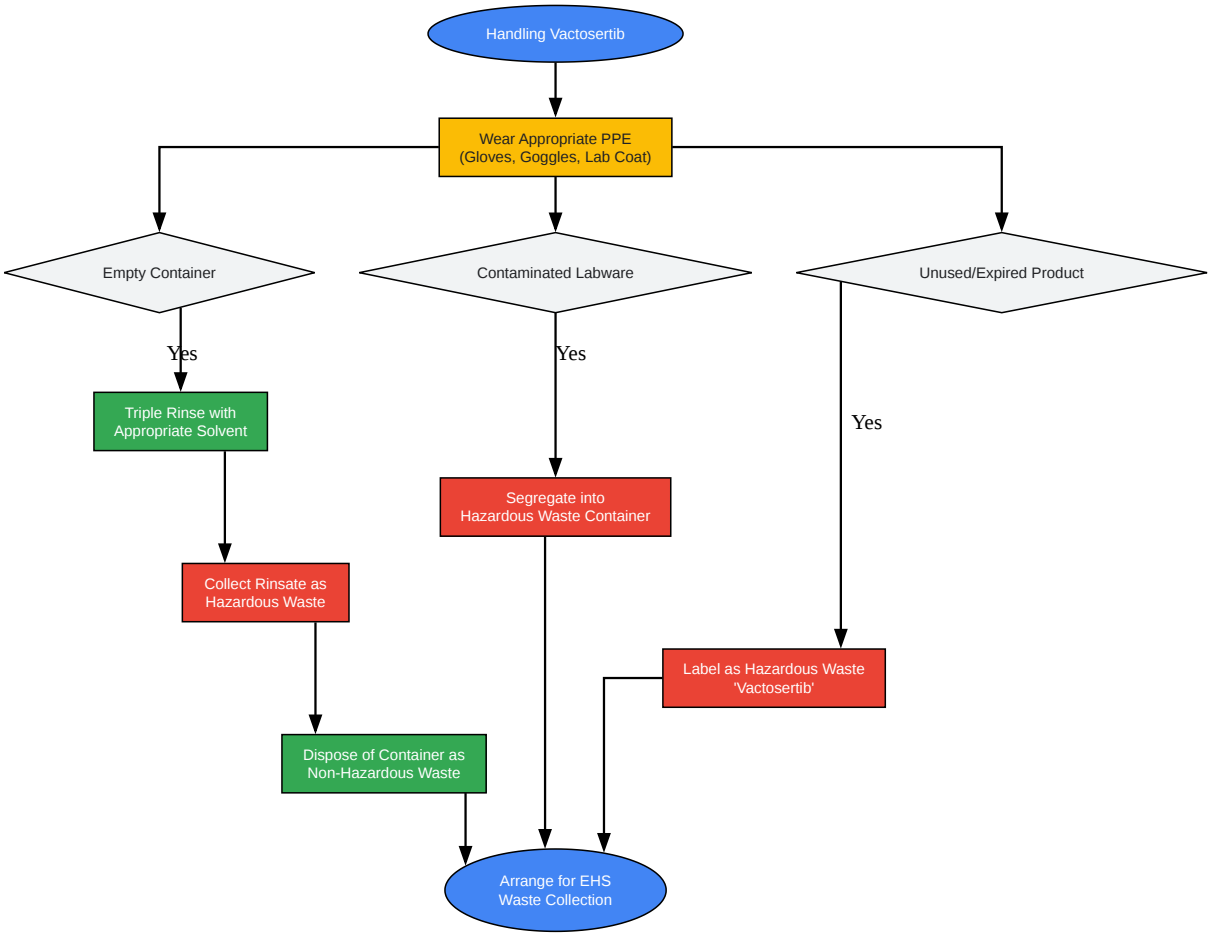


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Caption: General workflow for the handling and disposal of **Vactosertib**.

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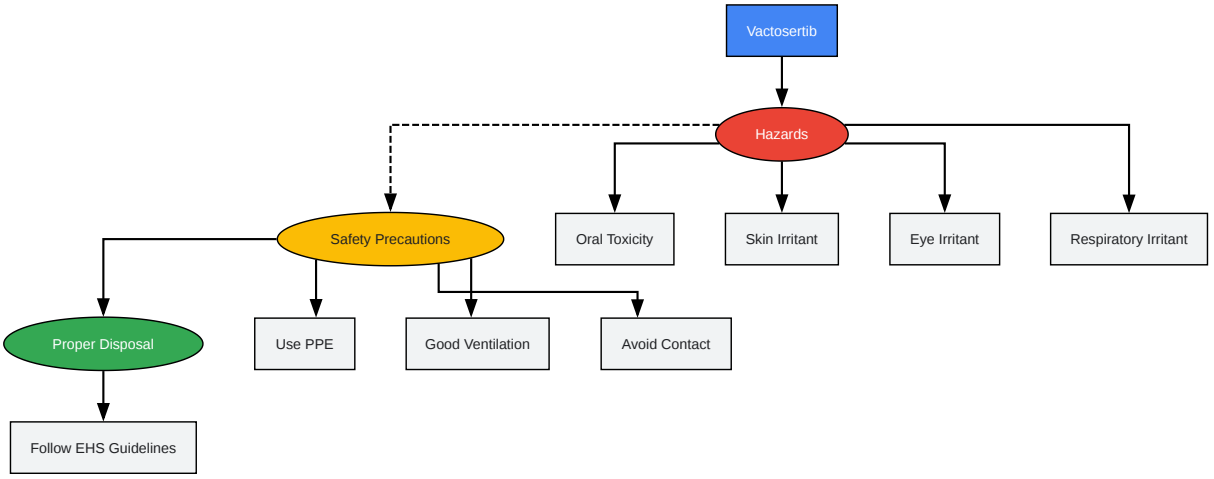


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Caption: Relationship between **Vactosertib**, its hazards, and safety measures.

Disclaimer: The information provided in this document is intended for guidance purposes only and is based on generally available information. It is not a substitute for a formal risk assessment and should not be considered a comprehensive safety manual. All laboratory personnel must be trained in the proper handling and disposal of hazardous chemicals and should consult their institution's Environmental Health and Safety (EHS) department for specific procedures and regulations applicable to their location.

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